

# Protocol for Aflatoxin G2 quantification using <sup>13</sup>C internal standard

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Aflatoxin G2-<sup>13</sup>C<sub>17</sub>

CAS No.: 1217462-49-1

Cat. No.: B1514405

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Application Note: Precision Quantitation of Aflatoxin G2 in Complex Food Matrices via Isotope Dilution LC-MS/MS

## Executive Summary: The Matrix Challenge

Quantifying Aflatoxin G2 (AFG2) in food matrices (nuts, cereals, spices) is notoriously difficult due to signal suppression in Electrospray Ionization (ESI). Co-eluting matrix components (lipids, pigments) compete for charge in the source, often reducing the analyte signal by 40–80%. Traditional external calibration fails here, leading to false negatives and regulatory non-compliance.

This protocol utilizes Isotope Dilution Mass Spectrometry (IDMS) with a uniformly labeled U-<sup>13</sup>C

C

-Aflatoxin G2 internal standard. Because the

<sup>13</sup>C-analog is chemically identical to the native toxin but distinguishable by mass, it co-elutes perfectly and experiences the exact same suppression. The ratio of Native/IS response remains constant regardless of matrix effects, providing a self-correcting quantification system.

## Regulatory & Safety Context

- Toxicity: AFG2 is a hepatocarcinogenic mycotoxin produced by *Aspergillus parasiticus*. It is classified as a Group 1 Carcinogen by IARC.[1]

- EU Limits (EC 1881/2006 & EU 2023/915):
  - Total Aflatoxins (B1+B2+G1+G2): 4.0 µg/kg (processed cereals/nuts).
  - Aflatoxin B1 alone: 2.0 µg/kg.
  - Implication: The method LOQ (Limit of Quantitation) for AFG2 must be 0.5 µg/kg to ensure the sum total is accurate.

## Experimental Workflow

The following diagram illustrates the "Dilute-and-Shoot" workflow, optimized for high throughput while relying on the

C-IS for accuracy.



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Figure 1: IDMS Workflow. The Internal Standard (green node) is added to the extract before filtration to correct for any volumetric errors or adsorption losses during the final prep stages.

## Materials & Reagents

- Native Standard: Aflatoxin G2 (Solid or solution), >98% purity.
- Internal Standard (IS): U-[  
C  
]-Aflatoxin G2 (e.g., Biopure, Supelco).
  - Note: Do not use Deuterated (  
H) standards if

C is available. Deuterium can suffer from Hydrogen/Deuterium exchange and slight retention time shifts (Isotope Effect), causing the IS to elute slightly earlier than the analyte, missing the matrix suppression window.

- Solvents: LC-MS Grade Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA), Ammonium Acetate.
- Extraction Solvent: ACN:Water:Formic Acid (50:49:1 v/v/v).

## Detailed Protocol

### Step 1: Sample Preparation (Slurry Method)

Mycotoxins occur in "hotspots" (e.g., one moldy nut in a kilogram).

- Grind the entire laboratory sample (e.g., 1 kg) to a fine powder (<500 µm).
- Slurry Mixing: Mix the powder with water (ratio 1:1 or 1:2) and blend at high speed to create a uniform slurry. This ensures the analytical subsample is representative.

### Step 2: Extraction

- Weigh 5.0 g of the slurry into a 50 mL centrifuge tube.
- Add 20 mL of Extraction Solvent (50% ACN / 1% Formic Acid).
- Shake vigorously for 30 minutes (mechanical shaker).
- Centrifuge at 4,000 x g for 10 minutes.

### Step 3: Internal Standard Addition (The IDMS Step)

- Transfer 490 µL of the supernatant into an amber HPLC vial (Aflatoxins are light-sensitive).
- Add 10 µL of the U-[

C

]-AFG2 working solution (e.g., 1 µg/mL).

- Vortex for 10 seconds.
- Optional: If the sample is cloudy, filter through a 0.2 µm PTFE syringe filter directly into the vial insert.

## Step 4: LC-MS/MS Parameters

- Column: C18 (e.g., Agilent ZORBAX Eclipse Plus or Waters BEH), 2.1 x 100 mm, 1.8 µm.
- Mobile Phase A: 5 mM Ammonium Acetate + 0.1% Formic Acid in Water.
- Mobile Phase B: Methanol.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Flow Rate: 0.3 mL/min.
- Injection Vol: 2–5 µL.

Gradient:

Time (min)	% B
0.0	10
1.0	10
6.0	95
8.0	95
8.1	10

| 10.0 | 10 |

## Mass Spectrometry Configuration (MRM)

The selection of transitions is critical. AFG2 commonly loses a lactone ring fragment during collision-induced dissociation (CID).

Table 1: MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Type	Collision Energy (V)	Rationale
Native AFG2	331.1 [M+H]	245.1	Quantifier	30	Loss of C
					H
					O
					(86 Da)
189.0	Qualifier	45	Deep fragmentation		
C -AFG2	348.1 [M+H]	259.1	IS Quant	30	Loss of
					C
					H
					O
					(90 Da)*

- Technical Note: The mass shift for the IS precursor is +17 Da (17 carbons). The fragment at m/z 245 retains 13 carbons (17 total minus 4 lost in the neutral fragment). Therefore, the IS fragment mass is

or

depending on exact fragmentation pathway. Always verify the IS product ion by running a product ion scan of the pure IS standard.

## Data Processing: The IDMS Equation

Do not use absolute peak areas. Calculate the Response Ratio (RR) for every point in your calibration curve and your samples.

Calibration Curve: Plot

(y-axis) vs. Concentration (x-axis). Result Calculation:

Why this works: If the matrix suppresses the Native AFG2 signal by 50%, it will also suppress the

C-IS signal by exactly 50%. The ratio (

) remains unchanged, yielding the correct concentration.

## Method Validation Criteria

To ensure trustworthiness (E-E-A-T), the method must meet these performance metrics:

- Linearity:

for the ratio-based curve.

- Recovery: 80–120% (Corrected by IS).

- Precision (RSD): <15%.[\[5\]](#)

- Matrix Effect (ME): Calculated as:

With

C-IS, the "Relative Matrix Effect" (difference between Native and IS suppression) should be <5%.

## References

- European Commission. (2023).[\[5\]](#) Commission Regulation (EU) 2023/915 on maximum levels for certain contaminants in food.
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- Shimadzu Corporation. (2018). Quantitative Analysis of 18 Mycotoxins using LC-MS/MS. Application News No. C138.

- Sigma-Aldrich. (2024). Product Specification: U-[13C17]-Aflatoxin G2.[9]

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